

Addressing batch-to-batch variability of Enpp-1-IN-14

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Compound of Interest

Compound Name: *Enpp-1-IN-14*

Cat. No.: *B15576492*

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Technical Support Center: ENPP1-IN-14

Welcome to the technical support center for ENPP1-IN-14. This resource is designed for researchers, scientists, and drug development professionals to address common challenges and ensure the reliable and reproducible use of ENPP1-IN-14 in your experiments. This guide specifically focuses on troubleshooting batch-to-batch variability.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for ENPP1-IN-14?

A1: ENPP1-IN-14 is a potent inhibitor of Ectonucleotide Pyrophosphatase/Phosphodiesterase-1 (ENPP1).^{[1][2][3]} ENPP1 is an enzyme that hydrolyzes extracellular 2'3'-cyclic Guanosine Monophosphate-Adenosine Monophosphate (2'3'-cGAMP), a key signaling molecule that activates the Stimulator of Interferon Genes (STING) pathway.^{[4][5][6]} By inhibiting ENPP1, ENPP1-IN-14 prevents the degradation of 2'3'-cGAMP, leading to its accumulation and enhanced activation of the STING pathway, which can promote anti-tumor immune responses.^{[4][6][7]} ENPP1 also hydrolyzes ATP to AMP, which is then converted to the immunosuppressive molecule adenosine.^{[5][6]} Thus, inhibiting ENPP1 can also reduce adenosine production.^[6]

Q2: What are the recommended storage conditions for ENPP1-IN-14?

A2: For long-term storage, ENPP1-IN-14 powder should be stored at -20°C for up to 3 years or at 4°C for up to 2 years. Stock solutions in DMSO can be stored at -80°C for up to 6 months or at -20°C for up to 1 month.[1][2] It is highly recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles, which can lead to compound degradation and precipitation.[8]

Q3: My ENPP1-IN-14 powder will not dissolve in my aqueous buffer. What should I do?

A3: ENPP1-IN-14 has low aqueous solubility.[2] The recommended procedure is to first prepare a high-concentration stock solution in a water-miscible organic solvent like Dimethyl Sulfoxide (DMSO).[2][9] For ENPP1-IN-14, solubility in DMSO is approximately 9.62 mg/mL (23.82 mM), and sonication may be required to fully dissolve the compound.[2] From this high-concentration stock, you can make serial dilutions into your final aqueous experimental medium. Ensure the final concentration of DMSO in your assay is low (typically <0.5% v/v) to avoid solvent-induced artifacts.[9]

Q4: Can I use a different solvent if my experimental system is sensitive to DMSO?

A4: If your system is sensitive to DMSO, other organic solvents like ethanol, methanol, or dimethylformamide (DMF) can be tested.[9][10] However, you must validate the solubility of ENPP1-IN-14 in these alternative solvents and always include a vehicle control with the same final solvent concentration in your experiments to account for any effects of the solvent itself. [10]

Troubleshooting Guide: Addressing Batch-to-Batch Variability

Inconsistent experimental results, particularly a loss of potency or unexpected off-target effects, may be attributable to variability between different batches of ENPP1-IN-14. This section provides a systematic approach to identifying and mitigating these issues.

Issue 1: I am observing a significant difference in potency (IC50) between a new batch of ENPP1-IN-14 and my previous batch.

This is a primary indicator of batch-to-batch variability. The discrepancy can stem from differences in purity, the presence of inactive isomers, or degradation of the compound.

- Potential Cause 1: Variation in Compound Purity.
 - Solution: The purity of a small molecule inhibitor is critical for reproducible results.[11] It is advisable to either request a Certificate of Analysis (CoA) for each new lot from the supplier, which should detail the purity as determined by methods like HPLC or qNMR, or to perform an in-house quality control check.[11][12] A detailed protocol for determining the IC₅₀ of a new batch is provided in the "Experimental Protocols" section.
- Potential Cause 2: Improper Storage and Handling.
 - Solution: Improper storage or handling can lead to degradation of the compound.[8] Ensure that the compound is stored as recommended (-20°C for powder, -80°C for stock solutions).[2] Avoid repeated freeze-thaw cycles by preparing single-use aliquots.[8] A color change in your stock solution can be an indicator of chemical degradation.[8]
- Potential Cause 3: Inaccurate Compound Concentration.
 - Solution: Ensure that your stock solution is prepared accurately. If the compound is hygroscopic, it may have absorbed water, leading to a lower effective concentration. Use a calibrated balance for weighing the compound and ensure it is fully dissolved in the solvent.

Issue 2: My inhibitor's effect diminishes over the course of a long-term cell culture experiment.

This issue often points to problems with the inhibitor's stability in the experimental medium.

- Potential Cause: Inhibitor Instability or Metabolism.
 - Solution: Small molecule inhibitors can be unstable or metabolized by cells over time.[10] To address this, consider the following:
 - Replenish the inhibitor: For long-term experiments, replace the medium with freshly diluted inhibitor at regular intervals (e.g., every 24-48 hours).
 - Assess stability: The stability of the inhibitor in your specific cell culture medium can be tested by incubating it for the duration of your experiment, then testing its activity in a biochemical assay.

Issue 3: I am observing unexpected or off-target effects that were not present with a previous batch.

This may indicate the presence of impurities with their own biological activities.

- Potential Cause: Presence of Active Impurities.
 - Solution: This is a challenging issue that highlights the importance of using highly pure compounds.
 - Validate on-target effect: Use a structurally unrelated ENPP1 inhibitor to see if it produces the same phenotype. If it does, the effect is more likely to be on-target.[\[10\]](#)
 - Use a negative control analog: If available, a structurally similar but inactive analog of ENPP1-IN-14 can help confirm that the observed phenotype is due to ENPP1 inhibition.[\[10\]](#)
 - Characterize the batch: If significant off-target effects are suspected, analytical chemistry techniques may be necessary to identify potential impurities.

Quantitative Data

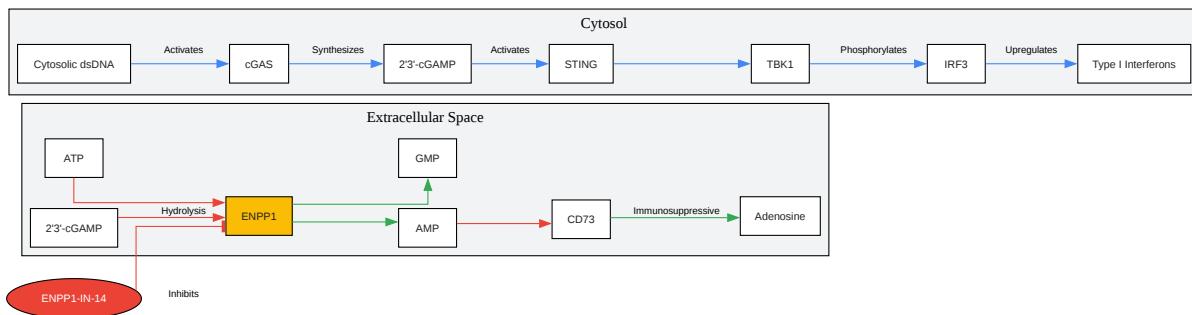
Table 1: Physicochemical and Potency Data for ENPP1-IN-14

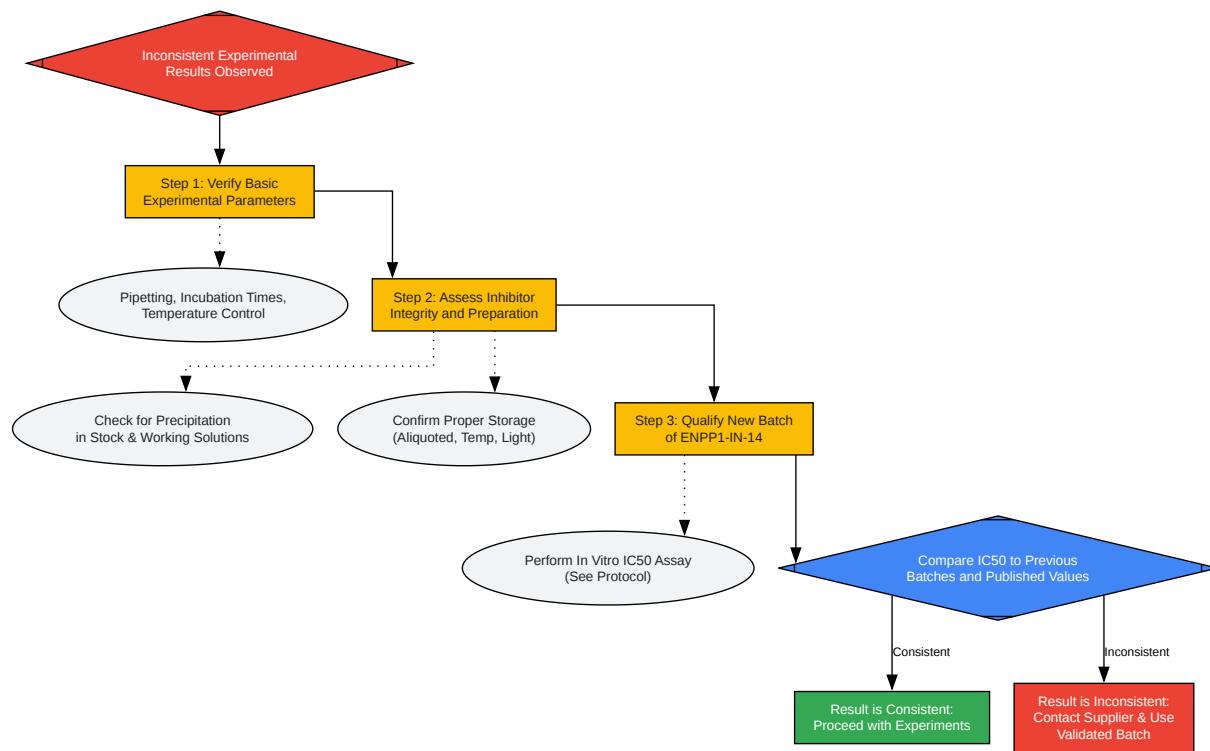
Parameter	Value	Source(s)
Target	Ectonucleotide Pyrophosphatase/Phosphodiesterase-1 (ENPP1)	[1][2]
IC50 (recombinant human ENPP1)	32.38 nM	[1][2]
Molecular Formula	<chem>C15H22ClN5O4S</chem>	[2]
Molecular Weight	403.88 g/mol	[2]
CAS Number	2687222-59-7	[1][2]
Appearance	White to off-white solid	[2]
Solubility (DMSO)	~9.62 mg/mL (23.82 mM)	[2]

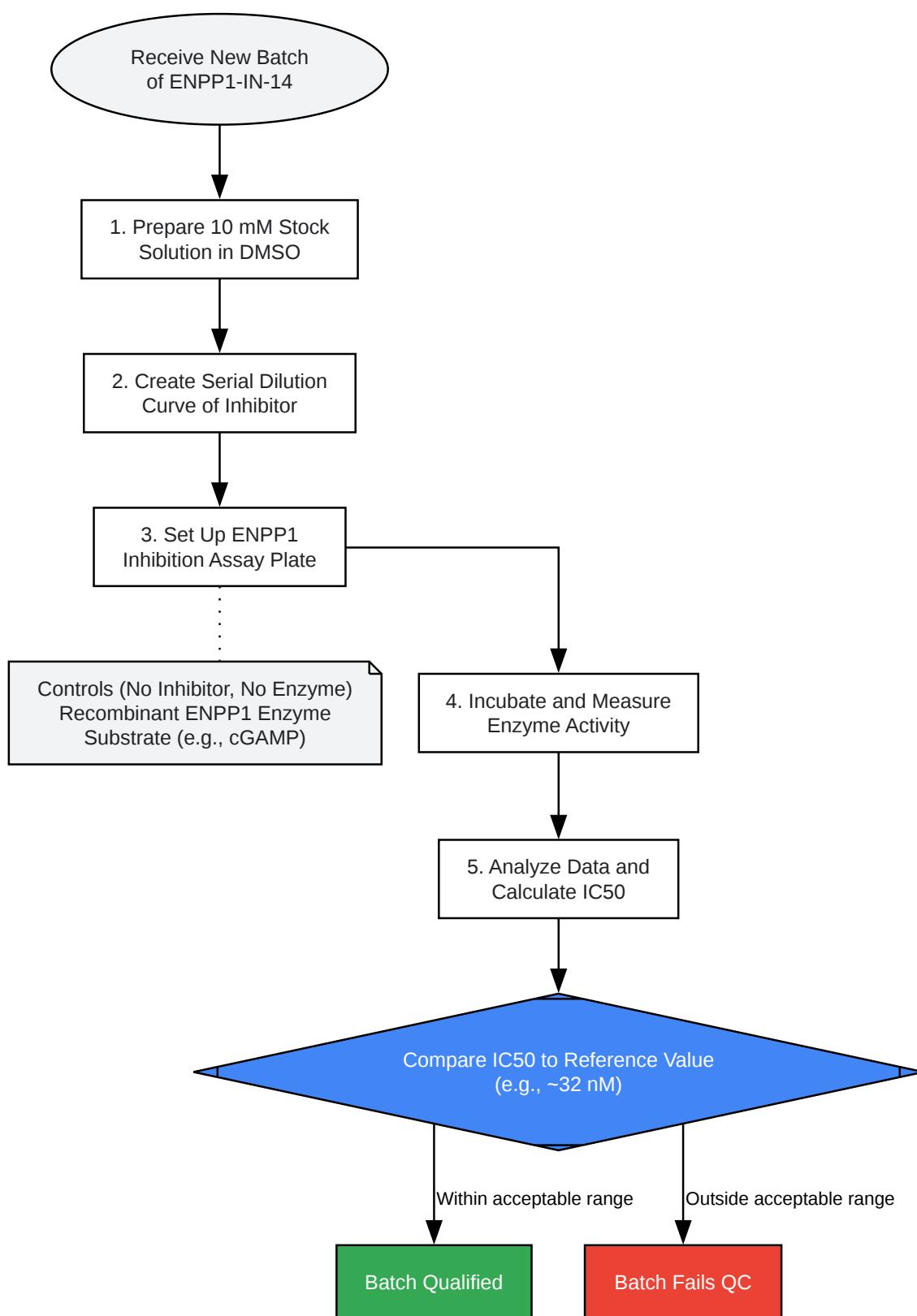
Table 2: Troubleshooting Summary for Inconsistent IC50 Values

Potential Cause	Recommended Solution	Key Indicator
Pipetting Errors	Use calibrated pipettes; consider automated liquid handlers.[12]	High variability between replicate wells.
Inhibitor Precipitation	Visually inspect wells; reduce final DMSO concentration.[12]	Cloudiness or precipitate in assay wells.
Enzyme Instability	Prepare fresh enzyme dilutions for each experiment; keep on ice.[12]	Gradual loss of signal across the plate.
Lot-to-Lot Variability	Qualify each new lot by determining its IC50.[12]	Consistent but incorrect IC50 value.

Visualizations





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